Application Notes and Protocols for Acrylonitrile-$^{13}C_3$ Labeling Studies

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Compound of Interest

Compound Name:	*Acrylonitrile-13C3*
CAS No.:	*202326-55-4*
Cat. No.:	*B118777*

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Authored by: Gemini, Senior Application Scientist

Introduction: Tracing the Path of a Toxicant

Acrylonitrile (AN) is a high-production-volume chemical intermediate used in the manufacturing of plastics, resins, and synthetic fibers.[1][2] Its classification as a probable human carcinogen and its observed toxicity necessitate a deep understanding of its metabolic fate within biological systems.[1][3][4] Stable isotope labeling, utilizing molecules like Acrylonitrile-$^{13}C_3$ where all three carbon atoms are replaced with the heavy isotope ^{13}C, provides a powerful method to trace the biotransformation of the entire carbon backbone of the parent molecule.[5]

Unlike traditional toxicological studies that measure static metabolite levels, stable isotope-resolved metabolomics (SIRM) allows researchers to dynamically track the flux of AN through competing metabolic pathways.[6][7] This approach is critical for elucidating mechanisms of toxicity, identifying key enzymatic players, and understanding how factors like genetic predisposition or co-exposure to other agents can alter AN metabolism and, consequently, its toxicological profile.

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This guide provides a comprehensive overview of the experimental design, detailed protocols, and analytical strategies required to conduct successful Acrylonitrile-$^{13}C_3$ labeling studies. It is intended for researchers in toxicology, drug metabolism, and safety assessment who seek to apply these advanced techniques to their work.

The Dueling Fates: Acrylonitrile Metabolic Pathways

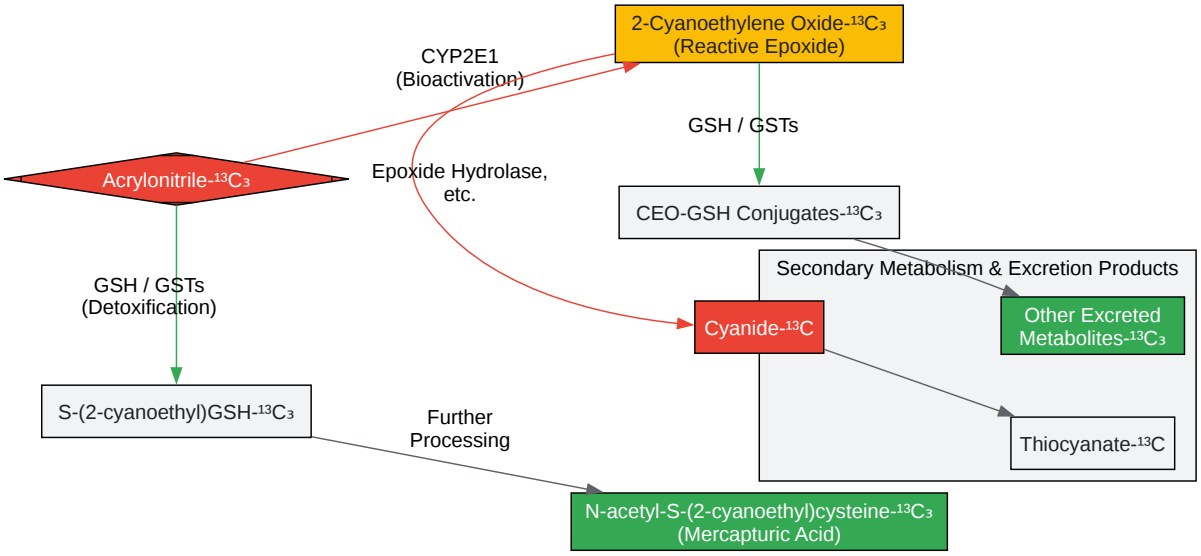
Upon entering a biological system, acrylonitrile is primarily metabolized via two competing pathways: a detoxification route involving glutathione and a bioactivation route mediated by cytochrome P450 enzymes.[3][8][9]

- Glutathione (GSH) Conjugation (Detoxification): This pathway involves the direct nucleophilic addition of glutathione to the acrylonitrile molecule, a reaction often catalyzed by Glutathione S-transferases (GSTs).[10][11] This forms S-(2-cyanoethyl)glutathione, which is further processed through a series of enzymatic steps into the more water-soluble and excretable mercapturic acid, N-acetyl-S-(2-cyanoethyl)cysteine (AcCEC).[8][11] This pathway is considered a major route for detoxification, as it prevents AN from interacting with critical cellular macromolecules.[12][13][14]

- Cytochrome P450 Oxidation (Bioactivation): The second major pathway involves the oxidation of acrylonitrile by cytochrome P450 2E1 (CYP2E1).[9][15][16] This reaction produces 2-cyanoethylene oxide (CEO), a highly reactive epoxide intermediate.[3][17] CEO can be detoxified by epoxide hydrolase or further conjugation with GSH.[10][17] However, the metabolism of CEO is also the primary source of cyanide (CN^-) formation, a key mediator of acrylonitrile's acute toxicity.[3][17][18][19][20] The cyanide can be further metabolized to thiocyanate for excretion.[3][21]

The balance between these two pathways is a critical determinant of acrylonitrile's organ-specific toxicity and carcinogenicity.

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Caption: Major metabolic pathways of Acrylonitrile-$^{13}C_3$.

Designing a Robust Labeling Experiment

The success of any stable isotope tracing study hinges on a well-conceived experimental design.[5] The primary goal is to introduce Acrylonitrile-$^{13}C_3$ and accurately measure its incorporation into downstream metabolites, allowing for the calculation of pathway flux.

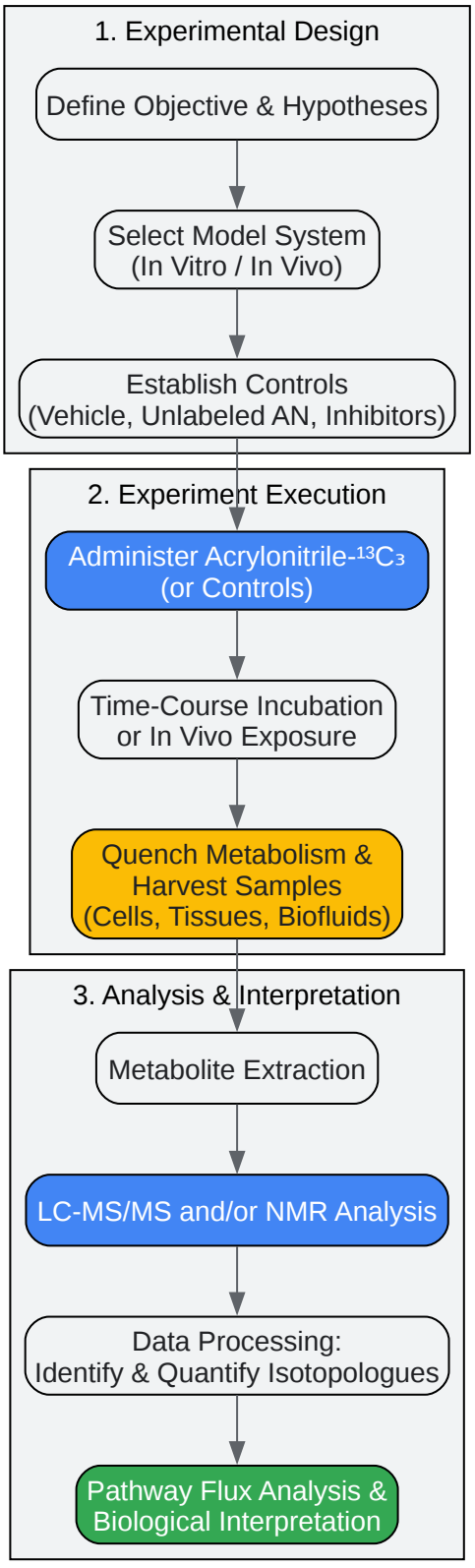
Core Principles

- Define a Clear Objective: The experimental design must be tailored to the research question. Are you comparing pathway dominance between cell types? Assessing the impact of a CYP2E1 inhibitor? Quantifying the overall metabolic burden? The question dictates the model system, time points, and controls.[22]

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- Model System Selection:
  - In Vitro Systems: Primary hepatocytes, liver cell lines (e.g., HepG2), or liver microsomes are excellent for studying hepatic metabolism and screening for metabolic modulators. They offer high controllability and reproducibility.[23]
  - In Vivo Systems: Rodent models (mice or rats) are essential for understanding the integrated physiological response, including absorption, distribution, metabolism, and excretion (ADME), as well as organ-specific toxicity.[1][9][21]
- Establish Controls:
  - Vehicle Control: To assess the baseline metabolic state and any effects of the delivery vehicle.
  - Unlabeled Acrylonitrile Control: Crucial for establishing the natural background and chromatographic retention times of metabolites, against which the ^{13}C-labeled peaks can be compared.
  - Pathway-Specific Controls: To validate that the observed metabolic shifts are due to the intended pathways. This can include co-treatment with a known CYP2E1 inhibitor (e.g., aminobenzotriazole) or an agent that depletes glutathione (e.g., buthionine sulfoximine).[9][12]
- Time-Course and Dose-Response: Metabolism is a dynamic process. A time-course experiment is vital to capture the peak production of key metabolites and to determine when isotopic steady-state is approached.[24] A dose-response study can reveal saturation of metabolic pathways or the onset of toxicity.

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Caption: General workflow for Acrylonitrile-$^{13}C_3$ labeling studies.

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Safety First: Protocol for Handling Acrylonitrile

WARNING: Acrylonitrile is a toxic, flammable, volatile, and carcinogenic chemical.[25][26] Strict adherence to safety protocols is mandatory.

- Engineering Controls: All work with pure or concentrated acrylonitrile must be performed inside a certified chemical fume hood to prevent inhalation exposure.[25]
- Personal Protective Equipment (PPE):
  - Body: A flame-resistant lab coat is required.[25]
  - Hands: Use double gloves. For small quantities, chloroprene gloves are suitable. For larger volumes or extended handling, butyl rubber gloves offer superior protection.[25]
  - Eyes: ANSI Z87.1-compliant safety goggles are mandatory. If a splash hazard exists, a full-face shield must be worn over the goggles.[25]
- Storage: Store Acrylonitrile-$^{13}C_3$ in a tightly sealed container in a cool, dry, and well-ventilated area designated for flammable liquids. Keep it away from direct sunlight, heat sources, and incompatible materials such as strong oxidizers, acids, and bases.[25][27]
- Waste Disposal: All acrylonitrile-contaminated materials (pipette tips, tubes, media, etc.) must be disposed of as hazardous chemical waste according to your institution's guidelines.[25]

Experimental Protocols

Protocol 1: In Vitro Labeling of Hepatocytes

This protocol provides a framework for labeling adherent liver cells. It should be optimized for the specific cell line and experimental goals.

Materials:

- Hepatocyte cell line (e.g., HepG2)
- Cell culture medium, fetal bovine serum (FBS), antibiotics

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- Acrylonitrile-$^{13}C_3$ (≥99 atom % ^{13}C)
- Vehicle (e.g., sterile water or culture medium)
- Ice-cold Phosphate-Buffered Saline (PBS)
- Ice-cold 80:20 Methanol:Water extraction solvent
- Cell scrapers

Procedure:

- Cell Seeding: Plate cells in 6-well or 12-well plates and grow to ~80-90% confluency. This ensures a sufficient cell number for analysis and that the cells are in an active metabolic state.
- Prepare Dosing Media: On the day of the experiment, prepare fresh culture medium containing the final desired concentration of Acrylonitrile-$^{13}C_3$. A typical starting range might be 10-100 µM, but this must be optimized to be non-cytotoxic for the duration of the experiment. Also prepare control media (vehicle only, unlabeled AN).
- Labeling:
  - Aspirate the old medium from the cell culture plates.
  - Gently wash the cells once with pre-warmed PBS.
  - Add the prepared dosing media (^{13}C-labeled, unlabeled, or vehicle) to the appropriate wells.
  - Return plates to the incubator (37°C, 5% CO_2) for the desired time points (e.g., 0, 1, 4, 8, 24 hours).
- Metabolism Quenching & Harvesting: This is the most critical step to prevent artifactual metabolic changes post-harvest.
  - At each time point, remove the plate from the incubator and immediately place it on ice.

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- Aspirate the medium (this can be saved for analysis of extracellular metabolites).
- Wash the cell monolayer twice with ice-cold PBS to remove any remaining extracellular tracer.
- Add a sufficient volume of ice-cold 80:20 methanol:water extraction solvent to cover the cells (e.g., 1 mL for a 6-well plate).
- Immediately use a cell scraper to scrape the cells into the cold solvent.
- Transfer the cell lysate/solvent mixture to a microcentrifuge tube.

- Metabolite Extraction:
  - Vortex the tubes vigorously for 1 minute.
  - Centrifuge at >16,000 x g for 10 minutes at 4°C to pellet protein and cell debris.[28]
  - Carefully transfer the supernatant, which contains the metabolites, to a new tube for analysis.
  - Dry the metabolite extract under a stream of nitrogen or using a vacuum concentrator. Store at -80°C until analysis.

Protocol 2: In Vivo Labeling in Mice

All animal procedures must be approved by the institution's Animal Care and Use Committee (IACUC).

Materials:

- B6C3F1 mice or other appropriate strain.[1]
- Acrylonitrile-$^{13}C_3$ dosing solution in an appropriate vehicle (e.g., deionized water).
- Metabolic cages for urine collection.
- Tools for blood collection and tissue dissection.

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- Liquid nitrogen and pre-chilled tools (e.g., Wollenberger clamps) for rapid tissue quenching. [28]

Procedure:

- Acclimatization & Dosing:
  - Acclimate animals to the housing conditions. For urine studies, acclimate them to metabolic cages.
  - Administer Acrylonitrile-$^{13}C_3$ via oral gavage at a predetermined dose (e.g., 10 mg/kg).[9] [21] Administer vehicle or unlabeled AN to control groups.
- Sample Collection:
  - Urine: Collect urine from metabolic cages at defined intervals (e.g., 0-8h, 8-24h).[21] Add a preservative like sodium azide and immediately freeze at -80°C.
  - Blood: At terminal time points, collect blood via cardiac puncture into tubes containing an anticoagulant (e.g., EDTA). Centrifuge to separate plasma and freeze at -80°C.
  - Tissues: Immediately following euthanasia, rapidly excise target tissues (e.g., liver, stomach, kidney, brain).[3][12] Instantly freeze-clamp the tissue between metal tongs pre-chilled in liquid nitrogen.[28] This step is crucial to halt all enzymatic activity and preserve the in vivo metabolic state. Store tissues at -80°C.
- Metabolite Extraction from Tissues:
  - Keep the tissue frozen on dry ice.
  - Weigh a small piece of the frozen tissue (~20-50 mg).
  - Homogenize the frozen tissue in an ice-cold extraction solvent (e.g., 80:20 methanol:water) using a bead beater or other appropriate homogenizer.
  - Proceed with the centrifugation and supernatant collection steps as described in Protocol 1 (Step 5).

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Analytical Methodologies & Data Interpretation

The analysis of ^{13}C-labeled samples requires techniques that can distinguish and quantify molecules based on their mass-to-charge ratio (m/z) or nuclear properties.

Parameter	Liquid Chromatography-Mass Spectrometry (LC-MS/MS)	Nuclear Magnetic Resonance (NMR)
Principle	Separates molecules by chromatography, then measures mass-to-charge (m/z) ratio. ^{13}C incorporation causes a predictable mass shift (+3 Da for intact AN-$^{13}C_3$).	Detects the ^{13}C nucleus based on its nuclear spin in a strong magnetic field. Provides structural information and ^{13}C position.[29]
Strengths	High sensitivity and throughput. Ideal for quantifying low-abundance metabolites and analyzing complex mixtures.[6][30]	Gold standard for structural elucidation and determining the exact position of labels (isotopomer analysis).[21][24] Can analyze crude samples like urine with minimal prep.[21]
Limitations	Provides limited structural information; cannot easily distinguish positional isomers without fragmentation studies.	Lower sensitivity compared to MS, requiring higher concentrations or ^{13}C enrichment.[31]
Application	Primary tool for quantifying the fractional enrichment of metabolites (the ratio of labeled to unlabeled species).	Confirmatory analysis of metabolite structures, tracing carbon-carbon bond formations, and resolving ambiguities from MS data.[32][33]

Interpreting the Data

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The core of the analysis is tracking the +3 mass unit shift from the Acrylonitrile-$^{13}C_3$ parent compound into its metabolites.

- Mass Isotopologue Distribution (MID): For a given metabolite, MS analysis will reveal a distribution of mass isotopologues. For example, the mercapturic acid metabolite (AcCEC) will have a peak for the unlabeled version (M+0) and a peak for the fully labeled version at three mass units higher (M+3).
- Fractional Enrichment: The relative abundance of the M+3 peak compared to the total pool (M+0 + M+3) represents the fraction of that metabolite pool derived from the administered Acrylonitrile-$^{13}C_3$.
- Pathway Flux: By comparing the fractional enrichment of metabolites in the GSH conjugation pathway (e.g., AcCEC) versus the P450 pathway (e.g., CEO-derived products, thiocyanate) over time, one can determine the relative flux and dominance of each pathway under the tested conditions.[24]

Conclusion

Acrylonitrile-$^{13}C_3$ labeling is a sophisticated and powerful technique that moves beyond static measurements to provide a dynamic view of xenobiotic metabolism. By carefully designing experiments with appropriate controls, adhering to strict safety protocols, and employing advanced analytical methods like LC-MS and NMR, researchers can gain unprecedented insights into the mechanisms of acrylonitrile toxicity. This knowledge is fundamental for improving human health risk assessments and developing potential strategies for mitigating the harmful effects of this important industrial chemical.

References

- GOV.UK. (2024). Acrylonitrile: toxicological overview. Retrieved from [Link]
- Kopecký, J., et al. (1980). New findings on acrylonitrile metabolism. PubMed. Retrieved from [Link]
- Sumner, S. C., et al. (1999). Role of Cytochrome P450 2E1 in the Metabolism of Acrylamide and Acrylonitrile in Mice. Chemical Research in Toxicology, ACS Publications. Retrieved from [Link]

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- Guengerich, F. P., et al. (1991). Conjugation of acrylonitrile and 2-cyanoethylene oxide with hepatic glutathione. PubMed. Retrieved from [Link]
- Niknahad, H., & O'Brien, P. J. (1996). Intestinal toxicity of acrylonitrile: in vitro metabolism by intestinal cytochrome P450 2E1. PubMed. Retrieved from [Link]
- Sumner, S. C., et al. (1999). Role of Cytochrome P450 2E1 in the Metabolism of Acrylamide and Acrylonitrile in Mice. ACS Publications. Retrieved from [Link]
- Fan, T. W., et al. (2014). Stable isotope-labeling studies in metabolomics: new insights into structure and dynamics of metabolic networks. PubMed Central. Retrieved from [Link]
- El-Masri, H. A., et al. (2002). Cytochrome P450 2E1 (CYP2E1) Is Essential for Acrylonitrile Metabolism to Cyanide: Comparative Studies Using CYP2E1-null and Wild-Type Mice. PubMed. Retrieved from [Link]
- Ghanayem, B. I., & Sumner, S. C. (2001). Role of Cytochrome P-450 2E1 in Methacrylonitrile Metabolism and Disposition. PubMed. Retrieved from [Link]
- Wiechert, W. (2007). Optimal Design of Isotope Labeling Experiments. SpringerLink. Retrieved from [Link]
- Ghanayem, B. I., et al. (2003). Differential metabolism of acrylonitrile to cyanide is responsible for the greater sensitivity of male vs female mice. Ovid. Retrieved from [Link]
- Ahmed, A. E., & Abdel-Aziz, A. H. (1999). Renal metabolism of acrylonitrile to cyanide: in vitro studies. PubMed. Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (2023). Acrylonitrile - ToxGuide™. Retrieved from [Link]
- DeBalsi, K. L., & Beke, L. (2021). Targeted Metabolomic Methods for 13C Stable Isotope Labeling with Uniformly Labeled Glucose and Glutamine Using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). NIH. Retrieved from [Link]
- Vanderbilt University Environmental Health & Safety. (n.d.). Acrylonitrile. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Cerdan, S., et al. (1989). Multilabeled 13C substrates as probes in in vivo 13C and 1H NMR spectroscopy. PubMed. Retrieved from [Link]
- Occupational Safety and Health Administration (OSHA). (n.d.). 1910.1045 App B - Substance Technical Guidelines for Acrylonitrile. Retrieved from [Link]
- INEOS Group. (n.d.). Acrylonitrile. Retrieved from [Link]
- Cefic Acrylonitrile Group. (2017). Guideline for the Safe Handling and Distribution of Acrylonitrile. Rackcdn.com. Retrieved from [Link]
- DeBalsi, K. L., & Beke, L. (2021). Targeted Metabolomic Methods for 13 C Stable Isotope Labeling with Uniformly Labeled Glucose and Glutamine Using Liquid Chromatography–Tandem Mass Spectrometry (LC–MS/MS). ResearchGate. Retrieved from [Link]
- Munger, J., et al. (2009). A roadmap for interpreting 13C metabolite labeling patterns from cells. PubMed Central. Retrieved from [Link]
- Edison, A. S., et al. (2015). An overview of methods using 13C for improved compound identification in metabolomics and natural products. Frontiers. Retrieved from [Link]
- Cefic Acrylonitrile Sector Group. (n.d.). Acrylonitrile. Retrieved from [Link]
- Wang, L., et al. (2023). Quantification and isotope abundance determination of 13C labeled intracellular sugar metabolites with hydrophilic interaction liquid chromatography-high resolution mass spectrometry. RSC Publishing. Retrieved from [Link]
- Saggiomo, V., & Lensen, D. (2012). 13C-isotope labelling for the facilitated NMR analysis of a complex dynamic chemical system. RSC Publishing. Retrieved from [Link]
- LibreTexts Chemistry. (2024). 13.10: Characteristics of ^{13}C NMR Spectroscopy. Retrieved from [Link]
- Fennell, T. R., et al. (1991). Urinary metabolites of [1,2,3-13C]acrylonitrile in rats and mice detected by 13C nuclear magnetic resonance spectroscopy. PubMed. Retrieved from [Link]

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- Lauer, B. (2022). 13C NMR spectra of fully 13C-labeled compounds: Does molecule symmetry affect C-C coupling?. ResearchGate. Retrieved from [Link]
- Hark, T. J., & Savas, J. N. (2021). Using stable isotope labeling to advance our understanding of Alzheimer's disease etiology and pathology. PubMed. Retrieved from [Link]
- Geiger, L. E., et al. (1988). Effect of glutathione depletion on the irreversible association of acrylonitrile with tissue macromolecules after oral administration to rats. PubMed. Retrieved from [Link]
- Crown, S. B., & Antoniewicz, M. R. (2013). Parallel labeling experiments and metabolic flux analysis: past, present and future methodologies. PubMed Central. Retrieved from [Link]
- Dumont, M. G., & Murrell, J. C. (2010). Video: DNA Stable-Isotope Probing DNA-SIP. JoVE. Retrieved from [Link]
- Bigner, D. D., et al. (1984). Effects of acrylonitrile on tissue glutathione concentrations in rat, mouse, and hamster. PubMed. Retrieved from [Link]
- Brahmankar, D. M., & Jaiswal, S. B. (n.d.). Conjugation With Glutathione and Mercapturic Acid Formation. Biotransformation of Drugs. Retrieved from [Link]
- El-zahaby, M., & Ahmed, A. E. (1995). Role of glutathione modulation in acrylonitrile-induced gastric DNA damage in rats. PubMed. Retrieved from [Link]
- National Toxicology Program. (2001). Toxicology and carcinogenesis studies of acrylonitrile (CAS No. 107-13-1) in B6C3F1 mice (gavage studies). PubMed. Retrieved from [Link]
- Ahmed, A. E., & Abreu, M. E. (1982). Metabolism of acrylonitrile to cyanide. In vitro studies. PubMed. Retrieved from [Link]
- Sellers, K., et al. (2015). Metabolic Labeling of Cultured Mammalian Cells for Stable Isotope-Resolved Metabolomics: Practical Aspects of Tissue Culture and Sample Extraction. PubMed Central. Retrieved from [Link]
- Abreu, M. E., & Ahmed, A. E. (1980). Acrylonitrile: In Vivo Metabolism in Rats and Mice. PubMed. Retrieved from [Link]

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- National Toxicology Program (NTP). (n.d.). Acrylonitrile (CASRN 107-13-1) in B6C3F1 Mice (Gavage Studies). Retrieved from [Link]
- Agency for Toxic Substances and Disease Registry (ATSDR). (2023). Toxicological Profile for Acrylonitrile. Retrieved from [Link]
- Hui, S., et al. (2017). Stable Isotope Tracing and Metabolomics to Study In Vivo Brown Adipose Tissue Metabolic Fluxes. eScholarship.org. Retrieved from [Link]
- Salcher, S., et al. (2022). Optimized protocol for stable isotope tracing and steady-state metabolomics in mouse HER2+ breast cancer brain metastasis. PubMed Central. Retrieved from [Link]
- Agilent. (2020). Extracellular Flux Analysis and 13C Stable-Isotope Tracing Reveals Metabolic Changes. Retrieved from [Link]
- Kiefer, P., et al. (2019). Proposing a validation scheme for 13C metabolite tracer studies in high-resolution mass spectrometry. PubMed Central. Retrieved from [Link]

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Sources

- 1. Toxicology and carcinogenesis studies of acrylonitrile (CAS No. 107-13-1) in B6C3F1 mice (gavage studies) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 3. gov.uk [gov.uk]
- 4. atsdr.cdc.gov [atsdr.cdc.gov]
- 5. Stable isotope-labeling studies in metabolomics: new insights into structure and dynamics of metabolic networks - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Targeted Metabolomic Methods for 13C Stable Isotope Labeling with Uniformly Labeled Glucose and Glutamine Using Liquid Chromatography-Tandem Mass Spectrometry (LC-

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MS/MS) - PMC [pmc.ncbi.nlm.nih.gov]

- 7. Using stable isotope labeling to advance our understanding of Alzheimer's disease etiology and pathology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. New findings on acrylonitrile metabolism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. pubs.acs.org [pubs.acs.org]
- 10. Conjugation of acrylonitrile and 2-cyanoethylene oxide with hepatic glutathione - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. pharmacy180.com [pharmacy180.com]
- 12. Effect of glutathione depletion on the irreversible association of acrylonitrile with tissue macromolecules after oral administration to rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Effects of acrylonitrile on tissue glutathione concentrations in rat, mouse, and hamster - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. Role of glutathione modulation in acrylonitrile-induced gastric DNA damage in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Intestinal toxicity of acrylonitrile: in vitro metabolism by intestinal cytochrome P450 2E1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. pubs.acs.org [pubs.acs.org]
- 17. Cytochrome P450 2E1 (CYP2E1) is essential for acrylonitrile metabolism to cyanide: comparative studies using CYP2E1-null and wild-type mice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. ovid.com [ovid.com]
- 19. Renal metabolism of acrylonitrile to cyanide: in vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. Metabolism of acrylonitrile to cyanide. In vitro studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. Urinary metabolites of [1,2,3-13C]acrylonitrile in rats and mice detected by 13C nuclear magnetic resonance spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 22. Optimal Design of Isotope Labeling Experiments | Springer Nature Experiments [experiments.springernature.com]
- 23. Metabolic Labeling of Cultured Mammalian Cells for Stable Isotope-Resolved Metabolomics: Practical Aspects of Tissue Culture and Sample Extraction - PMC [pmc.ncbi.nlm.nih.gov]

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- 24. A roadmap for interpreting 13C metabolite labeling patterns from cells - PMC [pmc.ncbi.nlm.nih.gov]
- 25. cdn.vanderbilt.edu [cdn.vanderbilt.edu]
- 26. 1910.1045 App B - Substance Technical Guidelines for Acrylonitrile | Occupational Safety and Health Administration [osha.gov]
- 27. ineos.com [ineos.com]
- 28. escholarship.org [escholarship.org]
- 29. pdf.benchchem.com [pdf.benchchem.com]
- 30. researchgate.net [researchgate.net]
- 31. chem.libretexts.org [chem.libretexts.org]
- 32. Multilabeled 13C substrates as probes in in vivo 13C and 1H NMR spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 33. 13C-isotope labelling for the facilitated NMR analysis of a complex dynamic chemical system - Chemical Communications (RSC Publishing) [pubs.rsc.org]

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